

An In-depth Technical Guide on Ethyl p-methoxyhydrocinnamate (CAS 22767-72-2)

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Compound of Interest

Compound Name: Ethyl-p-methoxyhydrocinnamate

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Disclaimer: Scientific literature providing in-depth technical data on the biological activities, mechanism of action, pharmacokinetics, and toxicology of Ethyl p-methoxyhydrocinnamate (CAS 22767-72-2) is exceptionally limited. This guide summarizes the available physicochemical data for the target compound. To provide a broader context for potential research and applications, this document also includes a detailed overview of the biological activities and experimental protocols for the structurally similar and more extensively studied compound, Ethyl p-methoxycinnamate (EPMC). It is crucial to note that EPMC contains a double bond not present in Ethyl p-methoxyhydrocinnamate, and therefore, the biological activities of these two compounds may differ significantly.

Introduction to Ethyl p-methoxyhydrocinnamate

Ethyl p-methoxyhydrocinnamate, also known as Ethyl 3-(4-methoxyphenyl)propanoate, is a phenolic compound.[1][2][3] It has been identified as a natural product isolated from the edible rhizomes of Erythrina variegata and Kaempferia galanga.[1][2][3] While its natural origin suggests potential biological activities, dedicated studies to elucidate these properties are largely absent from the current scientific literature.

Physicochemical Properties

The following table summarizes the key physicochemical properties of Ethyl p-methoxyhydrocinnamate.



| Property | Value | Source |
|-------------------|--|-------------------|
| CAS Number | 22767-72-2 | PubChem |
| Molecular Formula | C12H16O3 | PubChem[4] |
| Molecular Weight | 208.25 g/mol | PubChem[4] |
| IUPAC Name | ethyl 3-(4- methoxyphenyl)propanoate | PubChem[4] |
| Appearance | Colorless to light yellow liquid | MedchemExpress[1] |
| Density | 1.0628 g/cm³ (at 25°C) | Echemi |
| Boiling Point | 165°C (at 14 Torr) | ChemicalBook[4] |
| LogP | 2.7 | PubChem[4] |
| Solubility | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone | BioCrick |

Biological Activity and Mechanism of Action (Data for Ethyl p-methoxycinnamate - EPMC)

Disclaimer: The following data pertains to Ethyl p-methoxycinnamate (EPMC), a structurally related compound, and should not be directly attributed to Ethyl p-methoxyhydrocinnamate.

Ethyl p-methoxycinnamate (EPMC) has been the subject of several studies investigating its biological effects, particularly its anti-inflammatory and hypopigmentary activities.

Anti-inflammatory Activity

EPMC has demonstrated significant anti-inflammatory properties. Studies have shown that it can inhibit the activities of cyclooxygenase-1 (COX-1) and cyclooxygenase-2 (COX-2) enzymes, which are key mediators of the inflammatory response.[1] The inhibitory concentrations (IC₅₀) are detailed in the table below.



| Target | IC50 | Source |
|--------------------------|---------|---------|
| Cyclooxygenase-1 (COX-1) | 1.12 μΜ | MDPI[1] |
| Cyclooxygenase-2 (COX-2) | 0.83 μΜ | MDPI[1] |

Furthermore, EPMC has been shown to suppress the production of pro-inflammatory cytokines such as interleukin-1 (IL-1) and tumor necrosis factor- α (TNF- α). It also exhibits anti-angiogenic effects by blocking endothelial functions.

Hypopigmentary Effects

EPMC has been investigated for its potential as a skin-whitening agent. It has been found to significantly decrease melanin synthesis in B16F10 murine melanoma cells stimulated with α -melanocyte stimulating hormone (α -MSH).[5] The mechanism for this effect is believed to be the downregulation of tyrosinase, the rate-limiting enzyme in melanogenesis, rather than direct inhibition of the enzyme.[5]

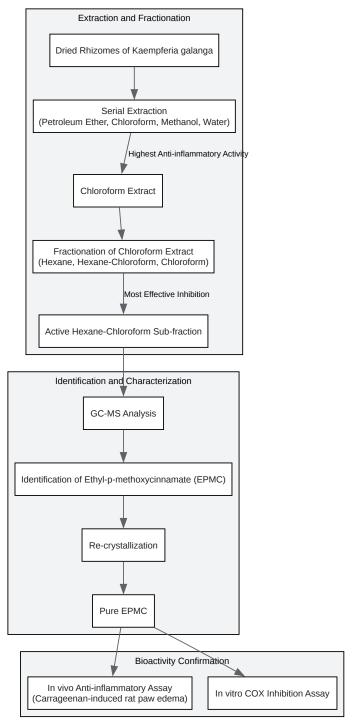
Experimental Protocols (for Ethyl p-methoxycinnamate - EPMC)

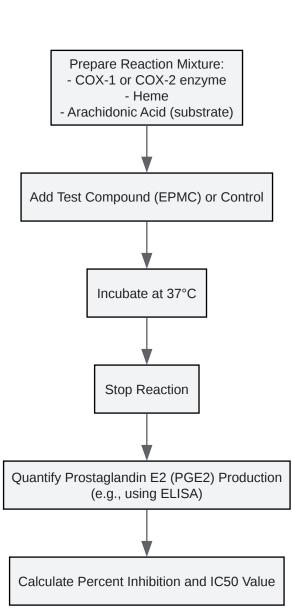
Disclaimer: The following experimental protocols are for the related compound Ethyl p-methoxycinnamate (EPMC).

Bioactivity-Guided Isolation of EPMC from Kaempferia galanga

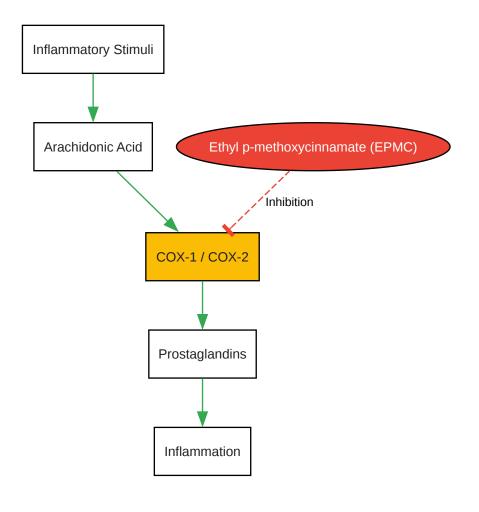
This protocol describes the general workflow for isolating EPMC from the rhizomes of Kaempferia galanga based on its anti-inflammatory activity.[1]











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- 5. Hypopigmentary effects of ethyl P-methoxycinnamate isolated from Kaempferia galanga PubMed [pubmed.ncbi.nlm.nih.gov]
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